

# Inter-Laboratory Comparison of Imazalil Residue Analysis: A Cross-Validation Study

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Imazalil

Cat. No.: B1671291

[Get Quote](#)

This guide provides a comparative analysis of **Imazalil** residue data from different laboratories, based on proficiency testing programs. The objective is to offer researchers, scientists, and drug development professionals a clear overview of the performance of various analytical methods and laboratories in the quantification of this widely used fungicide. The data presented is derived from publicly available reports of the European Union Reference Laboratory for Pesticide Residues in Fruits and Vegetables (EURL-FV).

## Quantitative Data Presentation

The performance of laboratories in the analysis of **Imazalil** residues is commonly assessed through proficiency tests (PTs). In these tests, a sample containing a known concentration of **Imazalil** (the assigned value) is sent to multiple laboratories for analysis. The reported results are then compared to the assigned value, and a z-score is calculated to evaluate performance. A z-score between -2 and 2 is generally considered satisfactory.

Below are tables summarizing the results for **Imazalil** from selected EURL-FV proficiency tests.

Table 1: Results from EURL-FV Proficiency Test 24 (2022) in Tomato Homogenate

Laboratory Code	Reported Value (mg/kg)	z-score	Analytical Method
Assigned Value	0.005	-	-
Lab 1	0.0045	-1.0	LC-MS/MS
Lab 2	0.0052	0.4	LC-MS/MS
Lab 3	0.0060	2.0	GC-MS/MS
Lab 4	0.0048	-0.4	LC-MS/MS
Lab 5	0.0055	1.0	LC-MS/MS

Table 2: Results from EURL-FV Proficiency Test 23 (2021) in Aubergine Homogenate

Laboratory Code	Reported Value (mg/kg)	z-score	Analytical Method
Assigned Value	0.018	-	-
Lab A	0.017	-0.6	LC-MS/MS
Lab B	0.019	0.6	LC-MS/MS
Lab C	0.016	-1.1	QuEChERS, LC-MS/MS
Lab D	0.020	1.1	LC-MS/MS
Lab E	0.018	0.0	QuEChERS, GC-MS

Table 3: Results from EURL-FV Proficiency Test 20 (2018) in Green Bean Homogenate

Laboratory Code	Reported Value (mg/kg)	z-score	Analytical Method
Assigned Value	0.064	-	-
Lab X	0.061	-0.5	LC-MS/MS
Lab Y	0.068	0.6	QuEChERS, LC-MS/MS
Lab Z	0.059	-0.8	GC-ECD
Lab W	0.070	0.9	LC-MS/MS
Lab V	0.063	-0.2	QuEChERS, LC-MS/MS

## Experimental Protocols

The methodologies employed by the participating laboratories in these proficiency tests generally follow standardized procedures for pesticide residue analysis. A detailed protocol for a specific laboratory is often proprietary; however, the general workflow can be summarized.

### Sample Preparation (QuEChERS Method)

A majority of laboratories utilize the QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method for sample preparation. The general steps are as follows:

- **Homogenization:** A representative portion of the fruit or vegetable sample is homogenized.
- **Extraction:** A subsample of the homogenate is weighed into a centrifuge tube. Acetonitrile is added as the extraction solvent, followed by a salt mixture (e.g., magnesium sulfate, sodium chloride, sodium citrate) to induce phase separation. The tube is shaken vigorously.
- **Centrifugation:** The sample is centrifuged to separate the acetonitrile layer (containing the pesticides) from the aqueous and solid matrix components.
- **Dispersive Solid-Phase Extraction (d-SPE) Cleanup:** An aliquot of the acetonitrile extract is transferred to a tube containing a d-SPE sorbent (e.g., primary secondary amine (PSA) to

remove fatty acids and sugars, C18 to remove nonpolar interferences, and magnesium sulfate to remove residual water). The tube is shaken and then centrifuged.

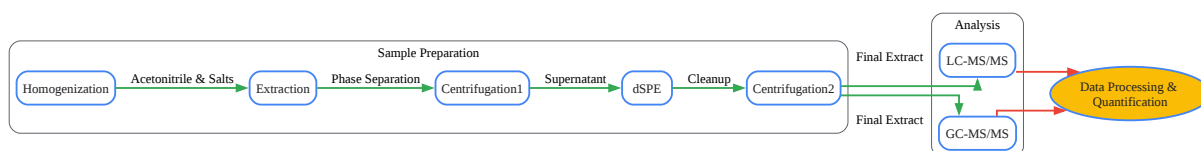
- Final Extract: The cleaned-up supernatant is collected for analysis.

## Analytical Techniques

The primary analytical techniques used for the quantification of **Imazalil** are:

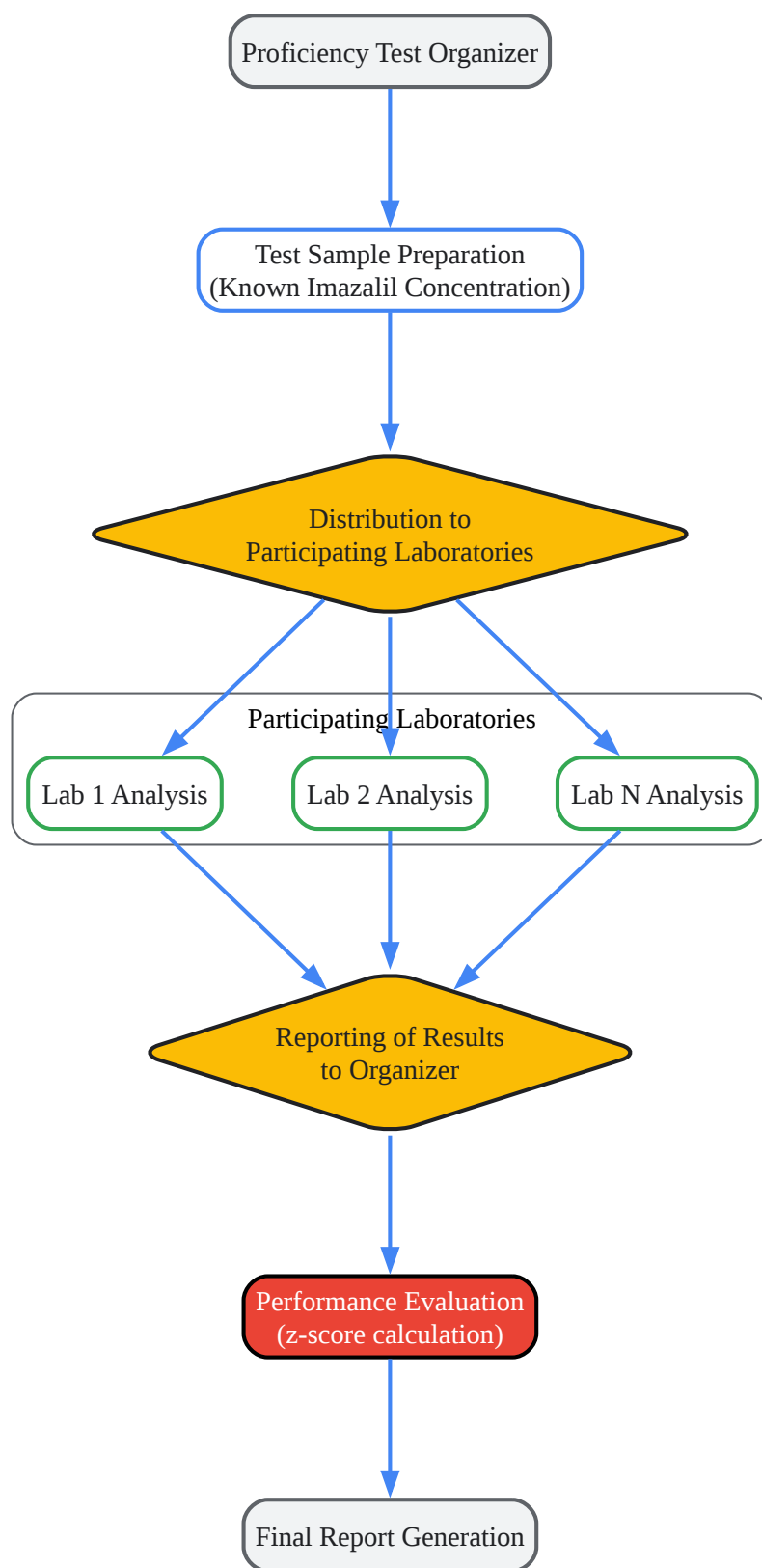
- Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS): This is the most common and preferred method due to its high sensitivity and selectivity. It allows for the accurate detection and quantification of **Imazalil** at low residue levels.
- Gas Chromatography-Mass Spectrometry (GC-MS) or GC-Tandem Mass Spectrometry (GC-MS/MS): GC-based methods are also used, often with electron capture detection (ECD) or mass spectrometric detection.
- High-Performance Liquid Chromatography with Ultraviolet Detection (HPLC-UV): While less common for routine monitoring due to lower sensitivity compared to mass spectrometry, HPLC-UV can be used for screening purposes or for matrices with higher residue levels.

## Visualizations



[Click to download full resolution via product page](#)

**Figure 1.** General experimental workflow for **Imazalil** residue analysis.



[Click to download full resolution via product page](#)

**Figure 2.** Logical workflow of an inter-laboratory proficiency test.

- To cite this document: BenchChem. [Inter-Laboratory Comparison of Imazalil Residue Analysis: A Cross-Validation Study]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1671291#cross-validation-of-imazalil-residue-data-between-different-laboratories>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)